

Technical Guide: Physicochemical Properties of 4-Propylstyrene

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Compound of Interest

Compound Name: 4-propylstyrene

Cat. No.: B7814383

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular weight and chemical formula of **4-propylstyrene**.

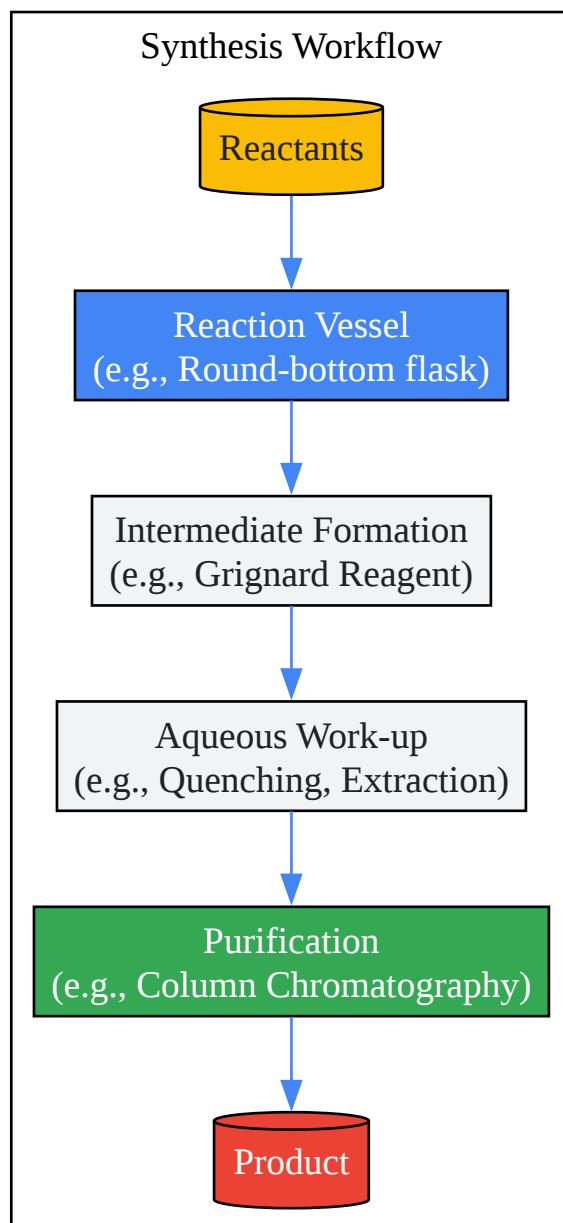
Core Physicochemical Data

The fundamental quantitative data for **4-propylstyrene** is summarized below. This information is critical for a range of applications, from reaction stoichiometry to analytical characterization.

Parameter	Value	Reference
Molecular Formula	C11H14	[1] [2] [3] [4]
Molecular Weight	146.23 g/mol	[1] [3] [4]
Alternate Molecular Weight	146.2289 g/mol	[2]

Experimental Synthesis Workflow

The synthesis of styrenic derivatives often involves established organic chemistry protocols. A general workflow for the synthesis of a substituted styrene, such as **4-propylstyrene**, can be conceptualized through a multi-step process. This typically involves the formation of an intermediate which is then converted to the final product.



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References

- 1. Buy 4-Isopropyl styrene | 2055-40-5 [smolecule.com]
- 2. 4-isopropyl styrene [webbook.nist.gov]
- 3. 2055-40-5 CAS MSDS (4-ISO-PROPYL STYRENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 4-ISO-PROPYL STYRENE | 2055-40-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Propylstyrene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7814383#4-propylstyrene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b7814383#4-propylstyrene-molecular-weight-and-formula)

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